

# 3-Deoxyzinnolide chemical structure and formula C<sub>15</sub>H<sub>18</sub>O<sub>4</sub>

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## Compound of Interest

Compound Name: 3-Deoxyzinnolide

Cat. No.: B176603

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## In-depth Technical Guide: 3-Deoxyzinnolide (C<sub>15</sub>H<sub>18</sub>O<sub>4</sub>)

For Researchers, Scientists, and Drug Development Professionals

### Core Summary

**3-Deoxyzinnolide**, with the chemical formula C<sub>15</sub>H<sub>18</sub>O<sub>4</sub>, is a natural product identified as 6-[(3',3'-Dimethylallyl)oxy]-4-methoxy-5-methylphthalide.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, and currently available data. The information is based on its isolation from natural sources, as a detailed synthetic pathway has not been prominently reported in scientific literature.

### Chemical Structure and Properties

**3-Deoxyzinnolide** is a phthalide derivative characterized by a methoxy group, a methyl group, and a dimethylallyl ether substituent on the aromatic ring.

Systematic Name: 6-[(3',3'-Dimethylallyl)oxy]-4-methoxy-5-methylphthalide<sup>[1][2]</sup> Molecular Formula: C<sub>15</sub>H<sub>18</sub>O<sub>4</sub><sup>[1][2][3][4]</sup> Molecular Weight: 262.30 g/mol <sup>[1][2][3][4]</sup>

### Physicochemical Data

A summary of the known and predicted physicochemical properties of **3-Deoxyzinnolide** is presented in Table 1.

Property	Value	Source
Molecular Formula	C15H18O4	[1][2][3][4]
Molecular Weight	262.30 g/mol	[1][2][3][4]
Boiling Point (Predicted)	448.6 ± 45.0 °C	[3]
Density (Predicted)	1.141 ± 0.06 g/cm <sup>3</sup>	[3]

Table 1: Physicochemical Properties of **3-Deoxyzinnolide**

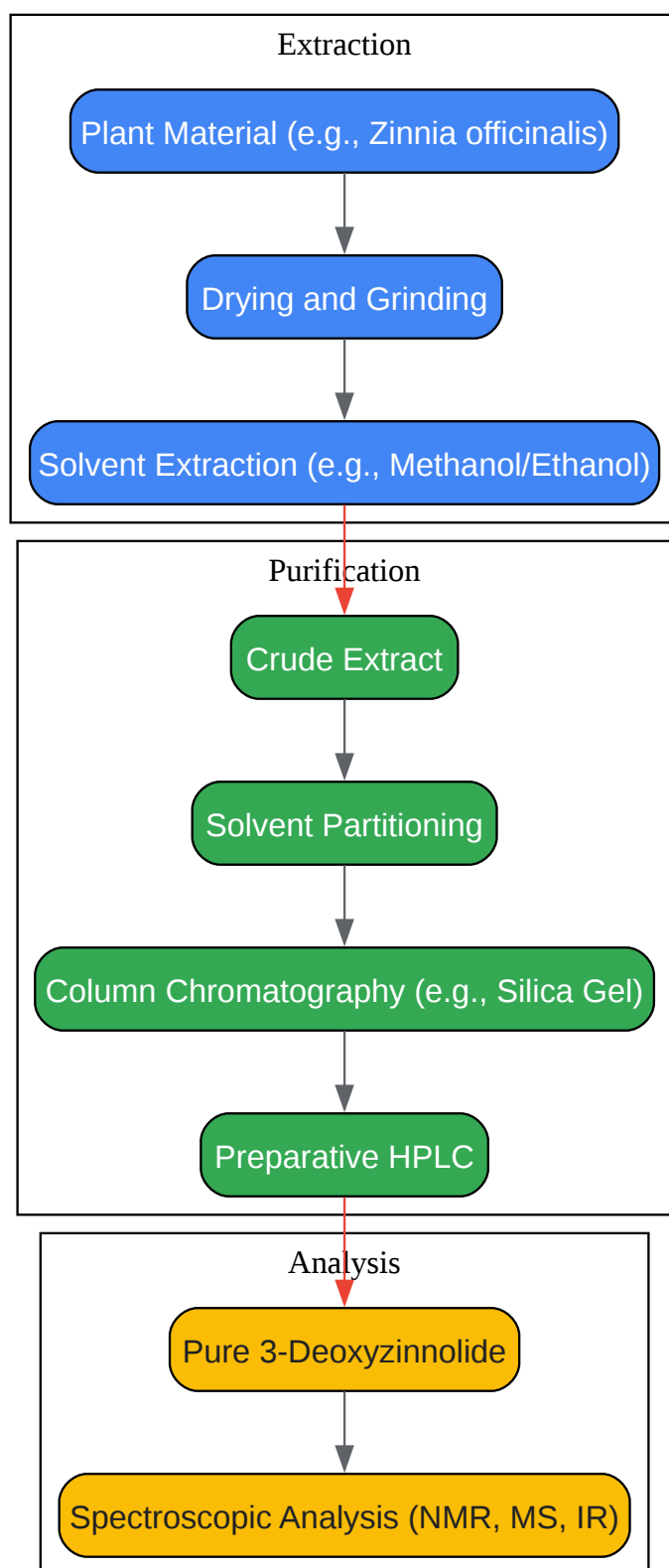
## Spectroscopic Data

Detailed spectroscopic data is crucial for the unambiguous identification and characterization of **3-Deoxyzinnolide**. At present, comprehensive public data on its NMR, IR, and Mass Spectrometry is limited. The primary source of its characterization is from its isolation from *Zinnia officinalis* and *Curcuma aromatica* Salisb.[1][2]

## Experimental Protocols

### Isolation of 3-Deoxyzinnolide from Natural Sources

A detailed experimental protocol for the isolation and purification of **3-Deoxyzinnolide** is not readily available in the public domain. The compound has been identified as a natural product from *Zinnia officinalis* and *Curcuma aromatica* Salisb.[1][2] The general workflow for isolating such a compound would typically involve the following steps, as illustrated in the diagram below.



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Figure 1: Generalized workflow for the isolation of **3-Deoxyzinnolide**.

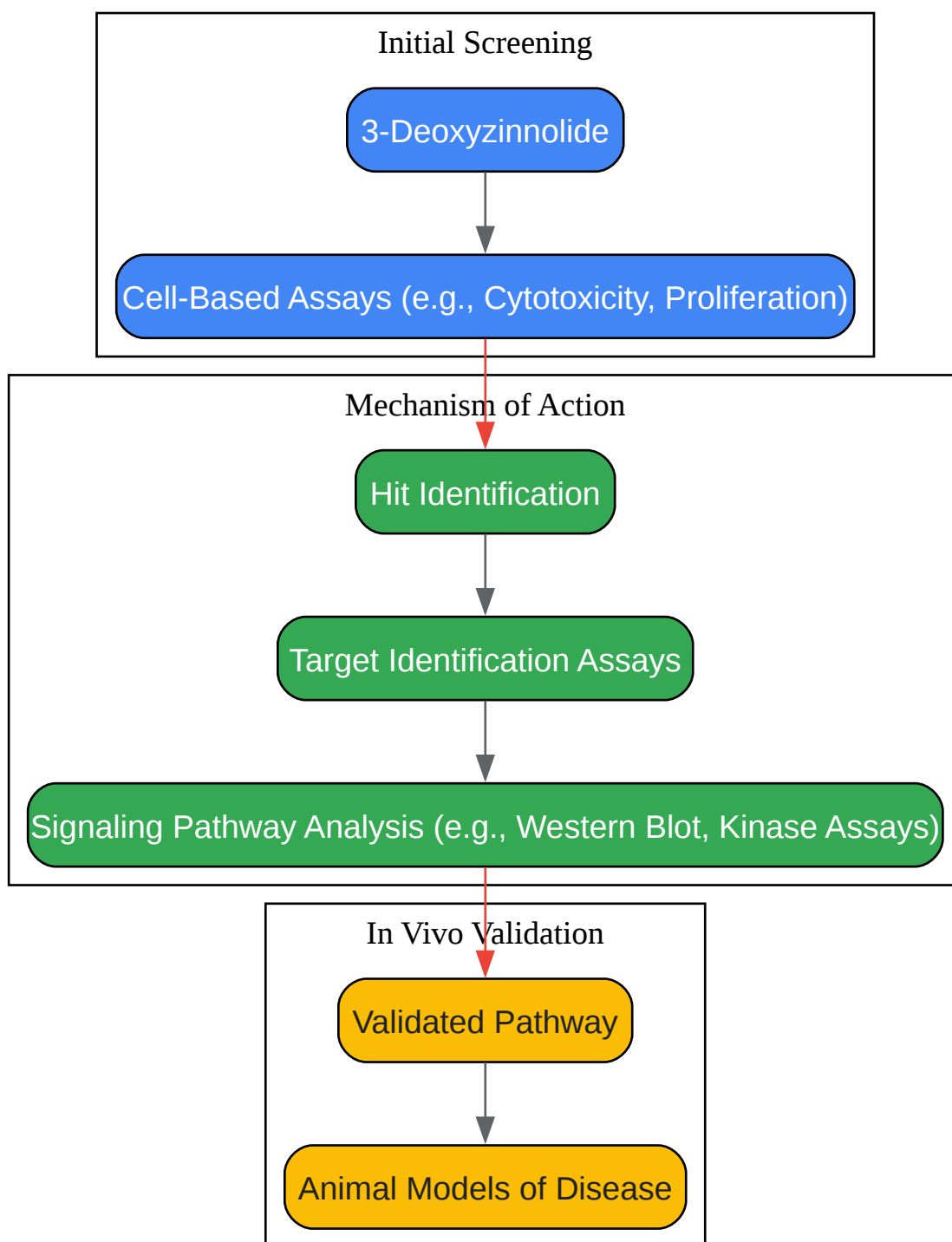
## Synthesis

Currently, there is no specific, detailed, and publicly available synthetic protocol for **3-Deoxyzinnolide**. Research into the synthesis of phthalide derivatives is an active area, but a direct and optimized route to this particular molecule has not been found in the surveyed literature.

## Biological Activity and Signaling Pathways

To date, there is a significant lack of information in the public domain regarding the biological activities of **3-Deoxyzinnolide**. Consequently, no associated signaling pathways have been elucidated. This represents a key area for future research to understand the potential therapeutic applications of this natural product.

The diagram below illustrates a hypothetical workflow for investigating the biological activity of a novel compound like **3-Deoxyzinnolide**.



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Figure 2: A potential workflow for elucidating the biological activity of **3-Deoxyzinnolide**.

## Conclusion and Future Directions

**3-Deoxyzinnolide** is a structurally defined natural product with a confirmed chemical formula. However, there is a clear need for further research to fully characterize this molecule. Key areas for future investigation include:

- Detailed Spectroscopic Analysis: Publication of comprehensive  $^1\text{H}$ -NMR,  $^{13}\text{C}$ -NMR, IR, and high-resolution mass spectrometry data.
- Development of a Synthetic Route: A robust and scalable synthetic method would enable further biological studies.
- Investigation of Biological Activities: Screening for a wide range of biological effects (e.g., anticancer, anti-inflammatory, antimicrobial) is essential to uncover its therapeutic potential.
- Elucidation of Mechanism of Action: Should biological activity be identified, subsequent studies to determine the molecular targets and signaling pathways will be crucial.

This technical guide serves as a foundational document based on the currently available information. It is anticipated that future research will significantly expand our understanding of **3-Deoxyzinnolide** and its potential applications in drug discovery and development.

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